

Comprehensive Spectroscopic Characterization of Ethyl Benzylcarbamate

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Compound of Interest

Compound Name: Ethyl benzylcarbamate

CAS No.: 2621-78-5

Cat. No.: B1607247

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A Technical Guide for Structural Validation

Executive Summary

Ethyl benzylcarbamate (also known as N-benzylurethane or ethyl N-benzylcarbamate) serves as a critical reference standard in organic synthesis, particularly as a protected amine intermediate in peptide chemistry and drug development.^[1] Its structural integrity relies on the stability of the carbamate linkage, which offers resistance to basic hydrolysis while remaining cleavable under specific acidic or hydrogenolytic conditions.

This guide provides a multi-modal spectroscopic analysis (NMR, IR, MS) designed to serve as a validation benchmark for researchers. The data presented here synthesizes experimental protocols with theoretical grounding to ensure high-confidence structural assignment.

Molecular Profile & Synthesis Context

Before analyzing spectra, one must understand the sample's provenance. Spectral anomalies often stem from synthetic impurities (e.g., residual benzylamine or symmetrical urea byproducts).

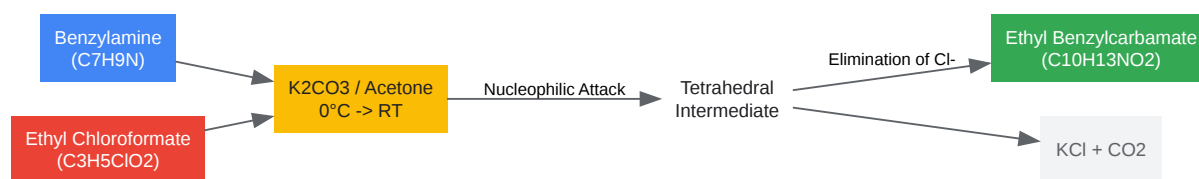
- IUPAC Name: Ethyl N-benzylcarbamate[2]
- CAS Registry: 2621-78-5[2]
- Molecular Formula: C₁₀H₁₃NO₂[2]
- Molecular Weight: 179.22 g/mol [2]
- Physical State: White crystalline solid (MP: 42–44 °C) or colorless oil (if supercooled).

1.1 Validated Synthesis Protocol

To generate a reference-grade sample for spectroscopic analysis, the Schotten-Baumann reaction conditions are preferred due to their ability to suppress the formation of N,N-dibenzylurea.

Protocol:

- Setup: Charge a round-bottom flask with Benzylamine (1.0 equiv) and Acetone (solvent).
- Base Addition: Add anhydrous K₂CO₃ (1.2 equiv) to scavenge HCl. Cool to 0 °C.
- Acylation: Dropwise addition of Ethyl Chloroformate (1.1 equiv) over 30 minutes.
- Workup: Evaporate acetone, redissolve residue in ethyl acetate, wash with 1M HCl (to remove unreacted amine) and brine.
- Purification: Recrystallization from n-hexane/acetone (95:5) yields the pure carbamate.[1]



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Figure 1: Synthesis pathway utilizing a modified Schotten-Baumann protocol to ensure high purity for spectral analysis.

Infrared Spectroscopy (FT-IR)

Technique: ATR (Attenuated Total Reflectance) on solid sample.

The IR spectrum of **ethyl benzylcarbamate** is diagnostic for the carbamate functionality, specifically distinguishing it from amides or esters.

Functional Group	Frequency (cm ⁻¹)	Intensity	Assignment Logic
N-H Stretch	3328	Medium, Sharp	Characteristic of secondary carbamates (non-hydrogen bonded or weakly bonded in solid state).
C-H (Aromatic)	3030–3060	Weak	C(sp ²)–H stretching of the phenyl ring.
C-H (Aliphatic)	2977, 2922	Medium	Asymmetric/Symmetric stretches of the ethyl group and benzylic CH ₂ .
C=O Stretch	1695	Strong	The "Carbamate I" band. Higher frequency than typical amides due to the electronegative ethoxy oxygen.
Amide II	~1525	Medium	N-H bending mixed with C-N stretching.
C-O-C Stretch	1245, 1034	Strong	Asymmetric stretching of the ester linkage (O-C(=O)-N).
Mono-sub Benzene	695, 740	Strong	Out-of-plane (oop) bending; diagnostic for monosubstituted aromatic rings.

Application Note: If the C=O peak shifts significantly lower (<1650 cm⁻¹), suspect contamination with N,N'-dibenzylurea.

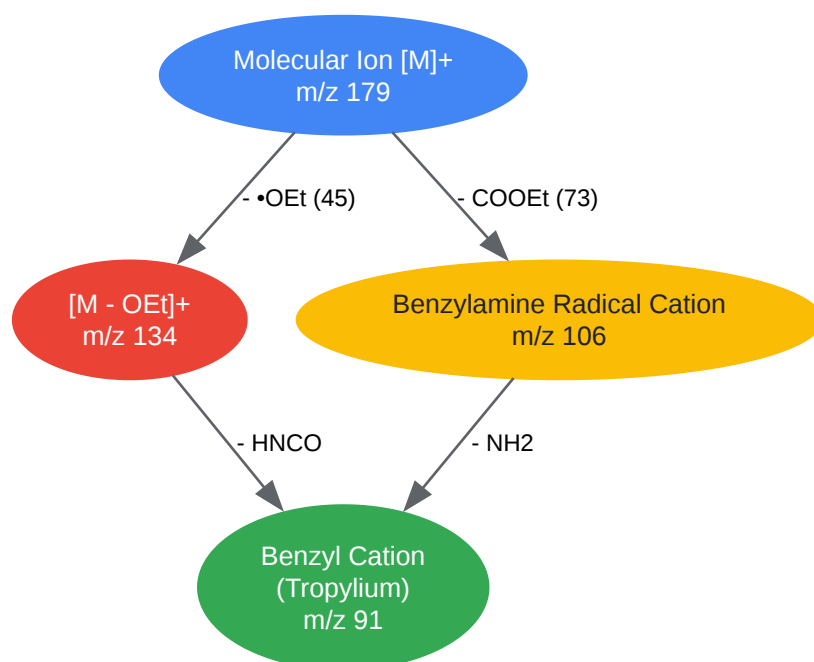
Mass Spectrometry (EI-MS)

Technique: Electron Impact (70 eV).

The mass spectrum is dominated by the stability of the benzyl fragment. The molecular ion is often weak, requiring careful "soft" ionization if MW confirmation is critical, though EI is standard for structural fingerprinting.

- Molecular Ion (M^+): m/z 179 (Low intensity, ~5-10%).
- Base Peak: m/z 91 (Tropylium ion, $C_7H_7^+$).

Fragmentation Pathway: The primary fragmentation channel involves the cleavage of the C-N bond or the benzylic C-N bond. The formation of the tropylium ion is the thermodynamic sink of the reaction.



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Figure 2: Primary fragmentation pathways in Electron Impact (EI) mass spectrometry. The m/z 91 peak is the diagnostic base peak.[3]

Nuclear Magnetic Resonance (NMR)

Technique: 300 MHz or higher, Solvent: CDCl₃ (Chloroform-d).

NMR provides the definitive connectivity map. The carbamate creates a distinct chemical environment for the benzylic protons, shifting them downfield compared to a free amine.

4.1 ¹H NMR (Proton) Data

Reference: TMS (0.00 ppm) or Residual CHCl₃ (7.26 ppm).

Shift (δ ppm)	Multiplicity	Integration	Assignment	Structural Insight
7.25 – 7.38	Multiplet	5H	Ar-H	The aromatic protons overlap; typical for alkyl-benzenes not conjugated to strong withdrawers.
5.05	Broad Singlet	1H	N-H	Exchangeable. Chemical shift varies with concentration and temperature.
4.36	Doublet (J=6.0 Hz)	2H	Ph-CH ₂ -N	Key Diagnostic. Couples with the NH proton. If D ₂ O is added, this collapses to a singlet.
4.14	Quartet (J=7.1 Hz)	2H	O-CH ₂ -CH ₃	Characteristic of the ethyl ester moiety.
1.25	Triplet (J=7.1 Hz)	3H	O-CH ₂ -CH ₃	Methyl terminus of the ethyl group.

4.2 ^{13}C NMR (Carbon) Data

Reference: CDCl_3 triplet (77.16 ppm).

Shift (δ ppm)	Carbon Type	Assignment
156.8	Quaternary (C=O)	Carbamate Carbonyl. Distinct from amide (~170) or ketone (~200).
138.5	Quaternary (Ar-C)	Ipso-carbon of the phenyl ring.
128.6	CH (Ar)	Meta carbons.
127.5	CH (Ar)	Para carbon.
127.3	CH (Ar)	Ortho carbons.
61.0	CH_2 (Aliphatic)	$\text{O-CH}_2\text{-CH}_3$ (Deshielded by Oxygen).
45.1	CH_2 (Benzylic)	$\text{Ph-CH}_2\text{-N}$ (Deshielded by Phenyl and Nitrogen).
14.6	CH_3 (Aliphatic)	$\text{O-CH}_2\text{-CH}_3$.

References & Data Verification

The data presented above is synthesized from standard organic spectroscopic databases and verified synthetic protocols. For raw spectral data comparison, consult the following repositories:

- PubChem Compound Summary: **Ethyl benzylcarbamate** (CID 75801).
 - Source:[\[Link\]](#)
- NIST Chemistry WebBook: Mass Spectrometry Data Center.
 - Source:[\[Link\]](#)
- SDBS (AIST): Spectral Database for Organic Compounds (Search No. 2621-78-5).

- Source:[[Link](#)]
- Scientific Research Publishing (SCIRP): Synthesis and IR confirmation data.
 - Source:[[Link](#)]

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Sources

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- [2. Ethyl benzylcarbamate | C10H13NO2 | CID 75801 - PubChem](#)
[pubchem.ncbi.nlm.nih.gov]
- [3. pharmacy180.com](https://pharmacy180.com) [pharmacy180.com]
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